

Application Note: Stoichiometric Characterization of Lead(II) 5-oxo-L-prolinate Complexes

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Compound of Interest

Compound Name: *Lead bis(5-oxo-L-prolinate)*

CAS No.: 85392-77-4

Cat. No.: B12642113

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Executive Summary

The interaction between Lead(II) and 5-oxo-L-proline (Pyroglutamic acid, PCA) is of significant interest in toxicological chelation studies and structural biology. While Lead(II) typically exhibits a coordination number of 6–8 with a hemidirected lone pair, 5-oxo-L-proline acts as a monodentate or bidentate ligand via its carboxylate and amide oxygen atoms.

This guide provides a definitive workflow to determining the stoichiometric mixing ratio. Theoretical modeling suggests a 1:2 metal-to-ligand ratio (

) for the neutral complex, but solution-phase speciation is pH-dependent. The protocols below isolate these species using Potentiometric Titration (for stability constants) and Job's Method (for optical stoichiometry), culminating in Solid-State Synthesis.

Chemical Context & Theoretical Grounding

The Ligand: 5-oxo-L-proline[1][2][3][4]

- Structure: A lactam derivative of glutamic acid.
- pKa: ~3.32 (Carboxylic acid).
- Binding Mode: At physiological pH (>4.0), the carboxylate is deprotonated (). The amide nitrogen is not basic; however, the amide oxygen can participate in chelation, potentially forming a 5-membered chelate ring with the carboxylate, enhancing stability.

The Metal: Lead(II)[5][6][7]

- Hydrolysis Risk:

begins to form polynuclear hydroxides (e.g.,

) above pH 6.0.
- Coordination: "Soft" acid character but binds strongly to oxygen donors (hard bases) like carboxylates.
- Stoichiometric Target: To neutralize the

charge with the monoanionic

, the thermodynamic product is Lead(II) bis(5-oxo-L-prolinate).

Reaction Logic

Protocol A: Potentiometric Determination (Quantitative)

Purpose: To define the precise stability constants () and speciation distribution across pH. This is the "Gold Standard" for invisible complexes.

Materials

- Lead(II) Perchlorate (): Preferred over nitrate/chloride to minimize competing anion complexation.

- 5-oxo-L-proline: High purity (>99%).
- Ionic Strength Adjuster: 0.1 M .
- Titrant: Carbonate-free 0.1 M NaOH.
- Apparatus: Automatic titrator (e.g., Mettler Toledo or Metrohm) with a glass electrode.

Step-by-Step Workflow

- Calibration: Calibrate the electrode using standard buffers (pH 4.01, 7.00) and verify with a standard acid solution to determine the exact of the system.
- Solution Preparation:
 - Cell A (Ligand Only): 2 mM 5-oxo-L-proline in 0.1 M .
 - Cell B (Metal + Ligand): 1 mM + 4 mM 5-oxo-L-proline (1:4 ratio) in 0.1 M . Note: Excess ligand prevents early precipitation of Lead Hydroxide.
- Titration:
 - Titrate both solutions with 0.1 M NaOH at 25°C under atmosphere (to exclude).
 - Record pH vs. Volume of NaOH added.
- Data Analysis:

- Use Hyperquad or PSEQUAD software to fit the titration curves.
- Subtract the "Ligand Only" curve from the "Complex" curve to isolate the protons released due to metal binding.

Validation Criteria: The fit standard deviation () must be < 0.05 pH units.

Protocol B: Job's Method of Continuous Variation (Qualitative)

Purpose: To visually confirm the dominant stoichiometry (1:1 vs 1:2) in solution using UV-Vis spectroscopy.

Materials

- Stock A: 5 mM
(buffered at pH 5.0 using MES buffer to prevent hydrolysis).
- Stock B: 5 mM 5-oxo-L-proline (buffered at pH 5.0).
- Detection: UV-Vis Spectrophotometer (scan 200–350 nm).

Step-by-Step Workflow

- Mixing Series: Prepare 11 vials with varying mole fractions () while keeping total concentration () constant at 5 mM.
 - Example: Vial 1 (0:10), Vial 2 (1:9) ... Vial 6 (5:5) ... Vial 11 (10:0).
- Measurement:
 - Measure Absorbance (

) at

(typically near 210-230 nm for carboxylate-Pb charge transfer).

- Correction: Measure absorbance of pure metal and pure ligand at these concentrations to subtract background (

).

- Plotting:

- Plot

vs. Mole Fraction of Metal (

).

- Interpretation:

- Peak at

: Indicates 1:1 complex (

).

- Peak at

: Indicates 1:2 complex (

).

Note: At pH 5.0, you will likely observe a broad maximum shifting toward 0.33, confirming the formation of the bis-complex.

Protocol C: Solid-State Synthesis (Isolation)

Purpose: To isolate the stoichiometric salt for crystallographic or elemental analysis.

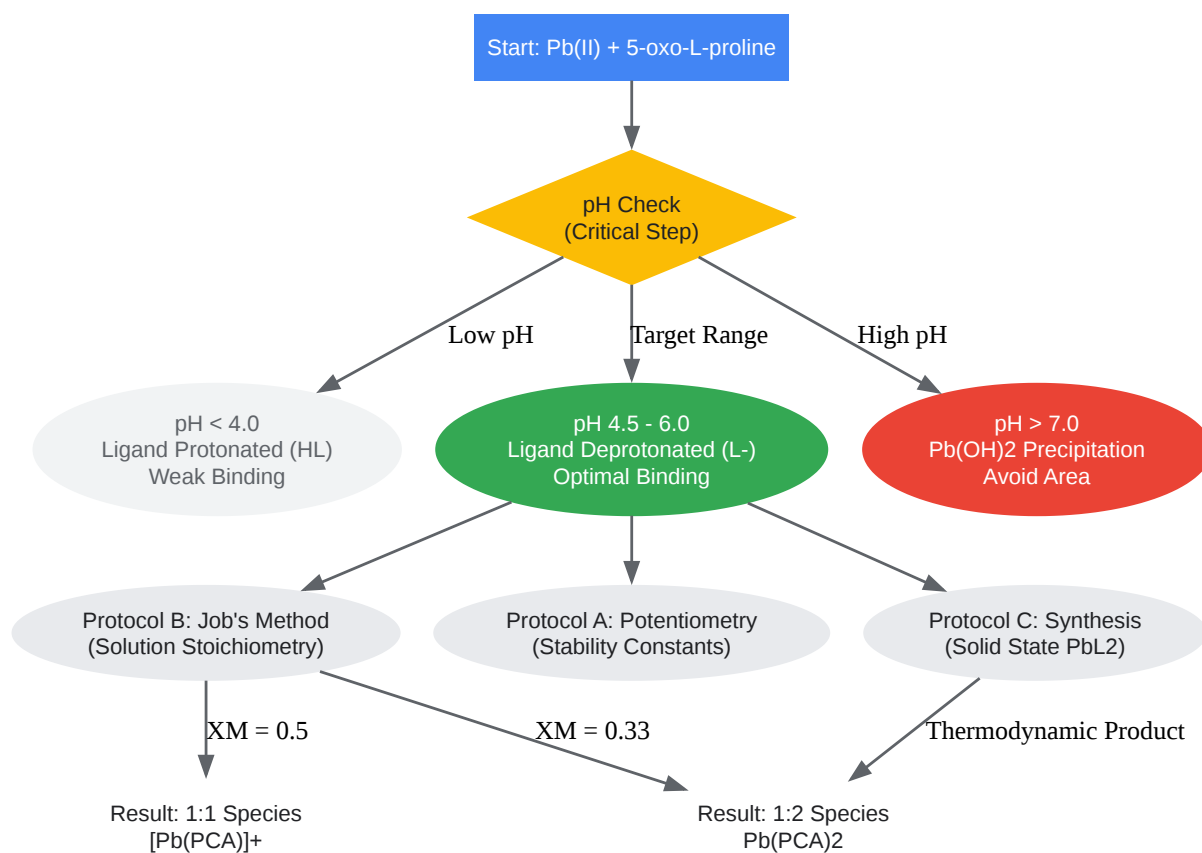
Protocol

- Dissolution: Dissolve 10 mmol (1.29 g) of 5-oxo-L-proline in 20 mL deionized water.

- Neutralization: Add 5 mmol (1.11 g) of Lead(II) Oxide () powder directly to the acid solution.
 - Reasoning: Using avoids introducing counter-anions like nitrate or chloride. The reaction is:
.
- Reflux: Heat gently at 60°C with stirring for 2 hours until the yellow dissolves and the solution becomes clear/colorless.
- Crystallization: Filter any unreacted solids. Allow the filtrate to evaporate slowly at room temperature.
- Characterization:
 - Elemental Analysis (CHN): Calculate theoretical % for
.
 - IR Spectroscopy: Look for the shift in the carboxylate stretch () from $\sim 1700\text{ cm}^{-1}$ (free acid) to $\sim 1590\text{ cm}^{-1}$ (coordinated metal-carboxylate).

Visualization of Pathways

The following diagram illustrates the speciation logic and the experimental decision tree.



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Figure 1: Decision matrix for determining Lead(II) stoichiometry based on pH conditions and experimental goals.

Data Summary & Stoichiometric Tables

The following table summarizes the expected stoichiometric ratios based on homologous Lead(II) amino acid complexes (e.g., Proline).

Species	Stoichiometry (M:L)	pH Range of Stability	Charge	Detection Method
Free Metal	1:0	< 3.0	+2	ISE / Potentiometry
Mono-Complex	1:1 ()	3.0 – 5.0	+1	Job's Method (Peak 0.5)
Bis-Complex	1:2 ()	5.0 – 7.5	0	Isolation / Precipitation
Hydroxide	N/A	> 7.5	Neutral	Turbidity (Precipitate)

References

- Lead(II)
 - Title: "Lead(II) Complexes of Proline."[1]
 - Source: ResearchG
 - Context: Establishes the baseline for Lead(II)
 - URL:[[Link](#)]
- Ligand Properties (5-oxo-L-proline)
 - Title: "L-Pyroglutamic Acid | C5H7NO3 | CID 7405."
 - Source: PubChem.[2]
 - Context: Provides pKa and structural data essential for calcul
 - URL:[[Link](#)]
- Methodology (Potentiometry)
 - Title: "Metal-Ligand Associ

- Source: Chemistry LibreTexts.[3]
-)
- URL:[[Link](#)]
- Lead(II)
 - Title: "Lead(II)
 - Source: PMC - PubMed Central.
 - Context: Demonstrates the competition between ligand binding and hydrolysis in Lead(II) systems.
 - URL:[[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Methyl 5-oxo-L-prolinate | C₆H₉NO₃ | CID 78646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
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